

molecular weight and formula of 4-Chloro-N-hydroxy-2-methylbenzamidine

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Compound of Interest

Compound Name: 4-Chloro-N-hydroxy-2-methylbenzamidine

CAS No.: 721450-66-4

Cat. No.: B1623629

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Technical Guide: 4-Chloro-N-hydroxy-2-methylbenzamidine

Physicochemical Profiling, Synthesis Protocols, and Drug Development Applications

Part 1: Executive Summary & Physicochemical Profile

4-Chloro-N-hydroxy-2-methylbenzamidine (also known as 4-chloro-2-methylbenzamidoxime) is a functionalized amidoxime intermediate critical in medicinal chemistry. It serves as a primary building block for the synthesis of 1,2,4-oxadiazole heterocycles—a privileged scaffold in oncology and anti-infective drug discovery due to its bioisosteric relationship with esters and amides.

This compound is characterized by the presence of a lipophilic chlorotoluene core attached to a polar amidoxime headgroup (

), providing a versatile handle for cyclization reactions.

Molecular Specifications

Property	Value	Notes
IUPAC Name	4-Chloro-N'-hydroxy-2-methylbenzimidamide	Alternate: 4-chloro-2-methylbenzamidoxime
Molecular Formula		Confirmed by elemental accounting
Molecular Weight	184.62 g/mol	Monoisotopic Mass: 184.0403 Da
Physical State	Solid (Crystalline)	Typically white to off-white powder
Solubility	DMSO, Methanol, Ethanol	Limited solubility in water; soluble in dilute acid
pKa (Predicted)	~11.5 (OH), ~4.5 (Amidine)	Amphoteric nature due to oxime/amine functionality

Elemental Analysis

- Carbon (C): 52.05%
- Hydrogen (H): 4.91%
- Chlorine (Cl): 19.20%
- Nitrogen (N): 15.17%
- Oxygen (O): 8.67%

Part 2: Synthesis & Characterization Protocols

Synthetic Logic

The most robust route to **4-Chloro-N-hydroxy-2-methylbenzamidine** is the nucleophilic addition of hydroxylamine to 4-chloro-2-methylbenzonitrile. This reaction is thermodynamically

driven by the formation of the stable amidoxime resonance structure.

Precursor: 4-Chloro-2-methylbenzonitrile (CAS: 50712-68-0) Reagent: Hydroxylamine Hydrochloride (

) Base: Sodium Carbonate (

) or Triethylamine (

)

Experimental Protocol (Standardized)

Objective: Synthesis of **4-Chloro-N-hydroxy-2-methylbenzamidine** on a 10 mmol scale.

- Preparation:
 - Dissolve Hydroxylamine Hydrochloride (1.04 g, 15 mmol, 1.5 eq) in Water (5 mL).
 - Add Sodium Carbonate (0.80 g, 7.5 mmol, 0.75 eq) slowly to generate free hydroxylamine in situ. Caution:

evolution.
- Addition:
 - Dissolve 4-Chloro-2-methylbenzonitrile (1.51 g, 10 mmol, 1.0 eq) in Ethanol (15 mL).
 - Add the aqueous hydroxylamine solution to the ethanolic nitrile solution.
- Reaction:
 - Reflux the mixture at 80°C for 4–6 hours.
 - Monitor via TLC (Eluent: 30% EtOAc/Hexane). The nitrile spot (

) should disappear, replaced by the more polar amidoxime spot (

).
- Workup:

- Evaporate ethanol under reduced pressure.
- Dilute the residue with ice-cold water (20 mL).
- The product typically precipitates as a white solid. Filter and wash with cold water.^[1]
- Alternative: If oil forms, extract with Ethyl Acetate (10 mL), dry over MgSO_4 , and concentrate.
- Purification:
 - Recrystallize from Ethanol/Water or Toluene if necessary.

Structural Validation (Expected Data)

- NMR (400 MHz, DMSO-
):
 - 9.40 (s, 1H,
) – Exchangeable
 - 7.20–7.40 (m, 3H, Ar-H) – Aromatic pattern characteristic of 1,2,4-substitution
 - 5.80 (s, 2H,
) – Broad singlet, exchangeable
 - 2.35 (s, 3H, Ar-
)
- IR Spectroscopy:
 - :
/
stretching (Broad).

◦ :

stretching (Amidoxime).

Part 3: Applications in Drug Discovery

The 1,2,4-Oxadiazole Scaffold

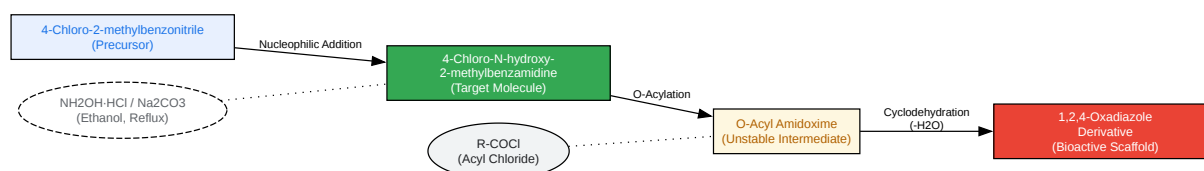
This compound is the immediate precursor to 3-(4-chloro-2-methylphenyl)-1,2,4-oxadiazoles. By reacting the amidoxime with an activated carboxylic acid derivative (acyl chloride or ester), the O-acyl amidoxime intermediate is formed, which undergoes thermal cyclodehydration to close the oxadiazole ring.

This scaffold is bioisosteric to esters and amides but possesses superior metabolic stability, making it ideal for:

- GPCR Agonists: Mimicking the peptide bond in receptor ligands.
- Anti-inflammatory Agents: Inhibitors of enzymes like COX-2 or 5-LOX often feature this core.

Pathway Visualization

The following diagram illustrates the synthesis of the target amidoxime and its subsequent transformation into a therapeutic oxadiazole scaffold.



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Figure 1: Synthetic pathway from nitrile precursor to the bioactive oxadiazole scaffold via the amidoxime intermediate.^{[2][3][1][4][5][6]}

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